

Application Notes and Protocols for MTSEA-Fluorescein in Fluorescence Microscopy

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Compound of Interest

Compound Name: MTSEA-Fluorescein

Cat. No.: B561814

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Introduction to MTSEA-Fluorescein

(2-Aminoethyl) methanethiosulfonate (MTSEA)-Fluorescein is a thiol-reactive fluorescent probe highly valuable in the fields of biochemistry, biophysics, and drug development. Its utility stems from the specific covalent reaction between the methanethiosulfonate (MTS) group and the sulfhydryl (thiol) group of cysteine residues in proteins. This specific reactivity allows for the targeted labeling of proteins, which can then be visualized and studied using fluorescence microscopy.

The fluorescein moiety of the probe provides a strong, well-characterized green fluorescence, making it compatible with standard fluorescence microscopy setups. A primary application of **MTSEA-Fluorescein** is in the Substituted Cysteine Accessibility Method (SCAM), a powerful technique used to probe the structure and function of proteins, particularly ion channels and transporters embedded in cell membranes. By systematically introducing cysteine mutations at various positions in a protein and then testing their accessibility to membrane-impermeant probes like **MTSEA-Fluorescein**, researchers can map the topology of transmembrane domains and identify residues lining aqueous pores or channels.

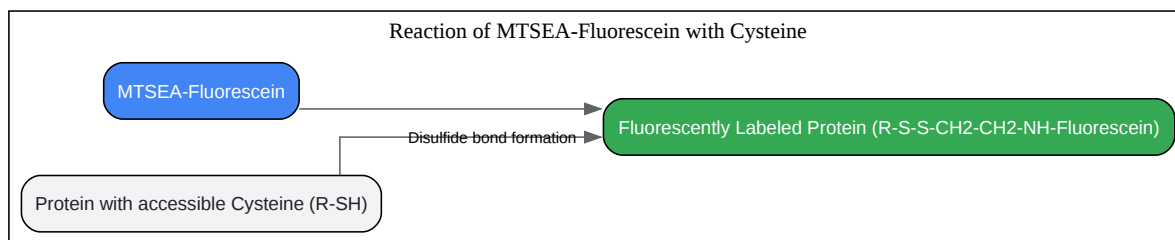
Quantitative Data

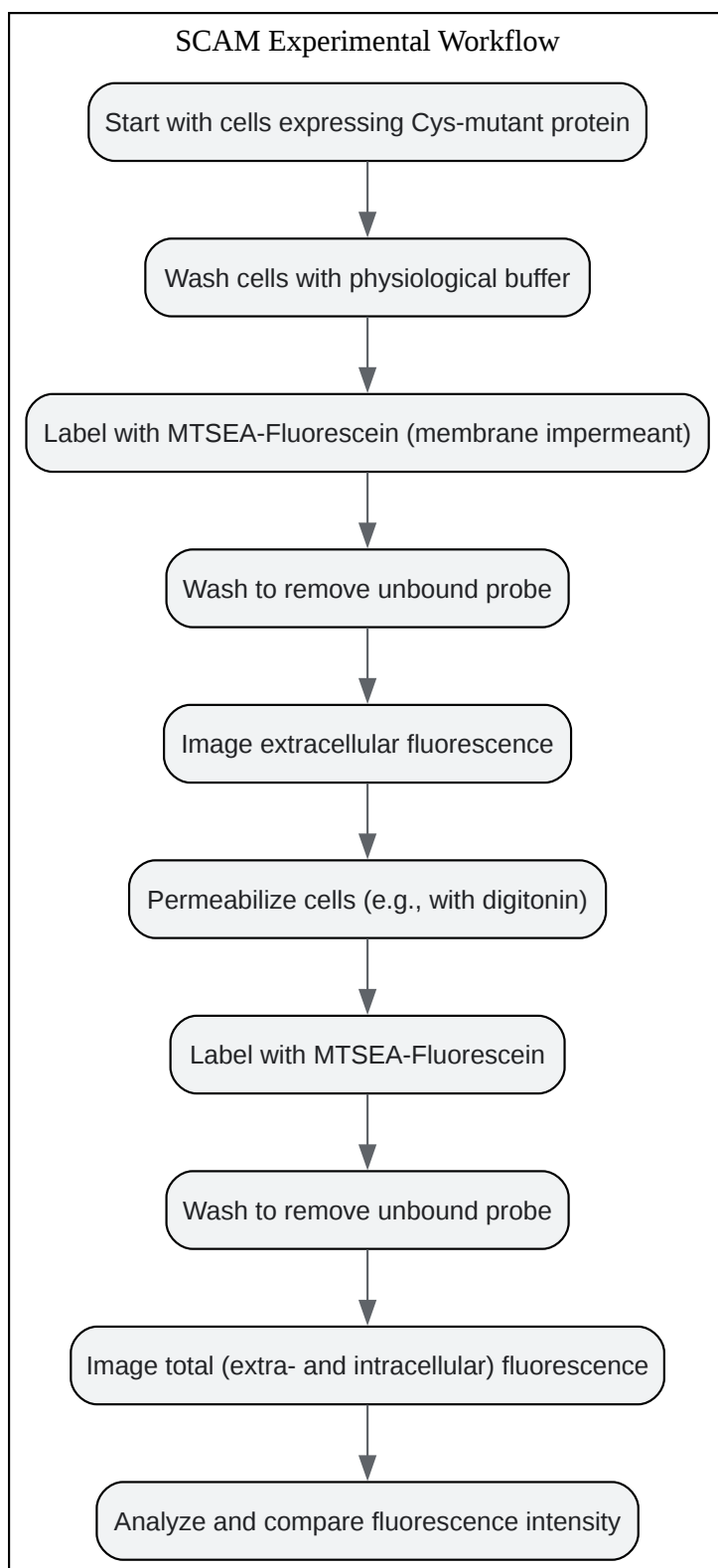
For effective experimental design and data interpretation, a clear understanding of the physicochemical and spectral properties of **MTSEA-Fluorescein** is essential.

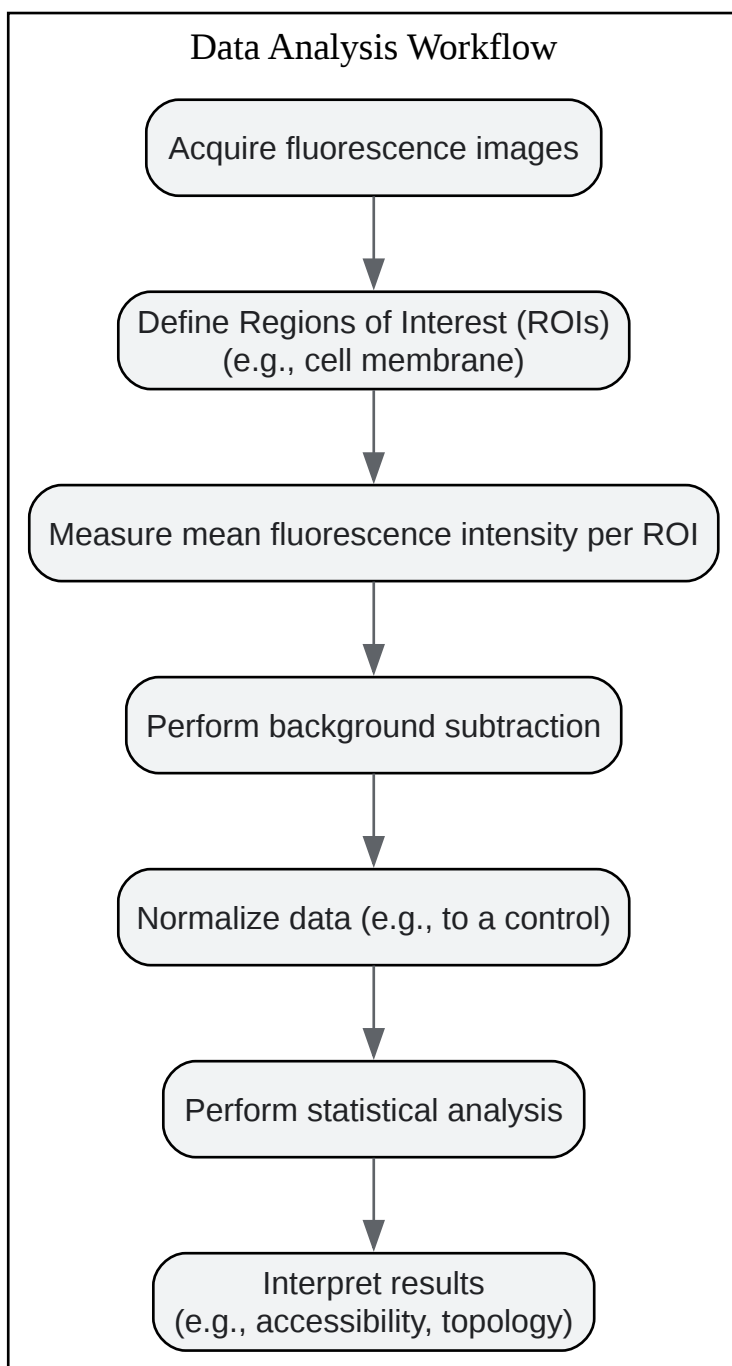
Property	Value/Description
Chemical Nature	Thiol-reactive methanethiosulfonate (MTS) reagent conjugated to a fluorescein fluorophore.
Molecular Formula	C ₂₆ H ₂₁ F ₃ N ₂ O ₁₀ S ₂
Molecular Weight	642.58 g/mol
Appearance	Off-white to yellow solid.
Solubility	Soluble in aqueous buffers (pH 6.5-7.5) and organic solvents like DMSO and DMF.
Excitation Maximum (Ex)	~488 nm[1][2]
Emission Maximum (Em)	~526 nm[1][2]
Recommended Storage	Store at -20°C, protected from light and moisture. Once dissolved, use promptly or aliquot and store at -20°C to avoid repeated freeze-thaw cycles.

Signaling Pathway and Reaction Mechanism

The core of **MTSEA-Fluorescein**'s application lies in its specific chemical reaction with cysteine residues. The methanethiosulfonate group reacts with the thiolate anion of a cysteine, forming a stable disulfide bond and covalently attaching the fluorescein dye to the protein.







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References

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